

# Application Notes: Gene Expression Analysis of Muscle-Specific Genes Following YK11 Treatment

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## Compound of Interest

Compound Name: YK11

Cat. No.: B3028966

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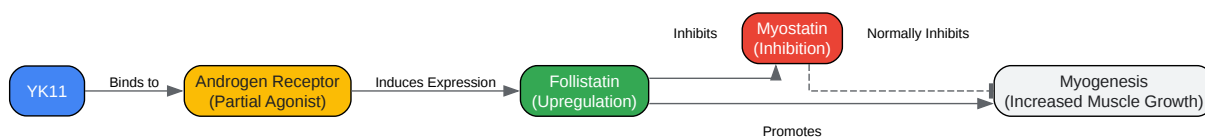
For Researchers, Scientists, and Drug Development Professionals

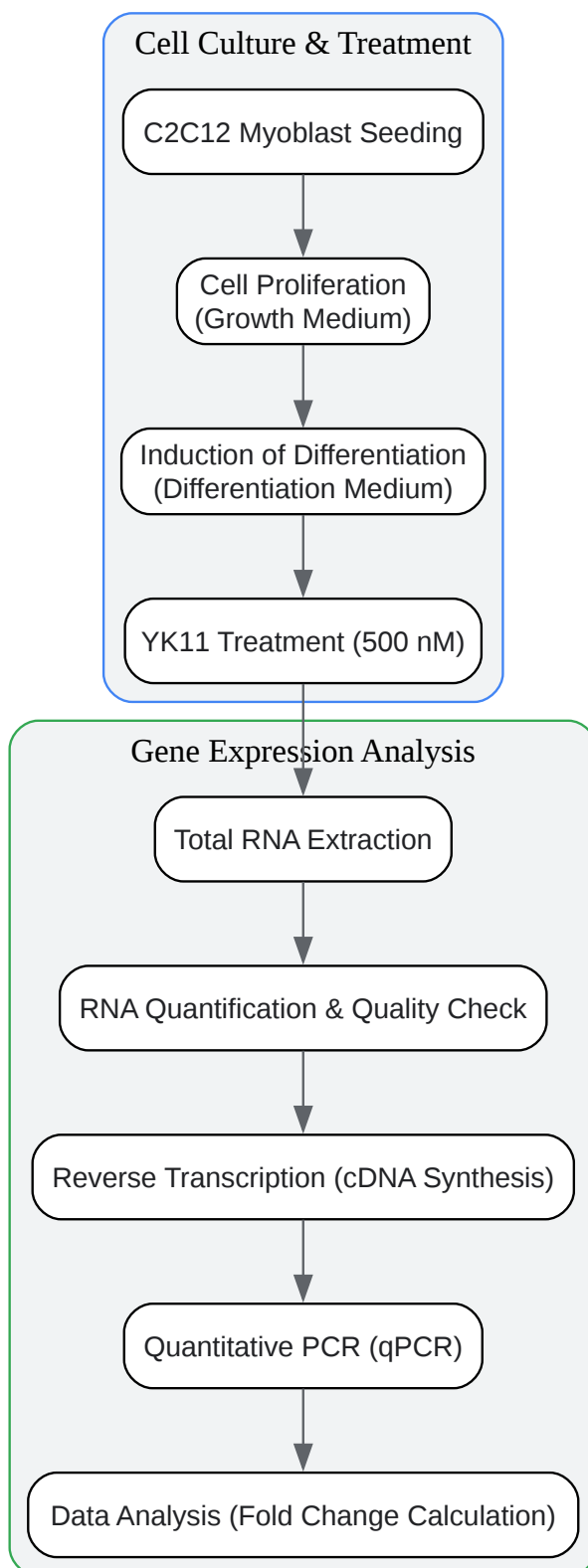
## Introduction

**YK11** is a synthetic steroidal selective androgen receptor modulator (SARM) that has garnered significant interest for its potent anabolic effects on skeletal muscle.[1][2] Unlike many other SARMs, **YK11**'s primary mechanism of action involves the induction of Follistatin (Fst), a potent inhibitor of myostatin.[1][3][4][5] Myostatin is a transforming growth factor- $\beta$  (TGF- $\beta$ ) superfamily member that negatively regulates muscle growth. By inhibiting myostatin, **YK11** effectively promotes myogenic differentiation and muscle hypertrophy.[2][6] This document provides detailed protocols and data on the analysis of key muscle-specific gene expression in response to **YK11** treatment, offering valuable insights for researchers in muscle biology and drug development.

## Mechanism of Action

**YK11** acts as a partial agonist of the androgen receptor (AR).[1][3] Upon binding to the AR, it triggers a signaling cascade that leads to a significant increase in the expression of Follistatin.[4][5][7] Follistatin, in turn, neutralizes myostatin, thereby removing the brakes on muscle growth. This leads to an upregulation of myogenic regulatory factors (MRFs), including Myogenic Differentiation Factor (MyoD), Myogenic Factor 5 (Myf5), and Myogenin, which are critical for the differentiation of myoblasts into mature muscle fibers.[5][8]





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